

A Comprehensive Technical Guide to 3-[(2,6-Dimethylphenoxy)methyl]-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 3-[(2,6-Dimethylphenoxy)methyl]-4-methoxybenzaldehyde

Cat. No.: B187321

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical compound **3-[(2,6-Dimethylphenoxy)methyl]-4-methoxybenzaldehyde**, including its proposed synthesis, physicochemical properties, and potential applications. As this compound is not readily commercially available, this guide focuses on a plausible synthetic route and the characterization of the final product.

Chemical Identity and Properties

While a specific CAS number for **3-[(2,6-Dimethylphenoxy)methyl]-4-methoxybenzaldehyde** has not been assigned in major chemical databases, its properties can be predicted based on its constituent functional groups and structural analogues.

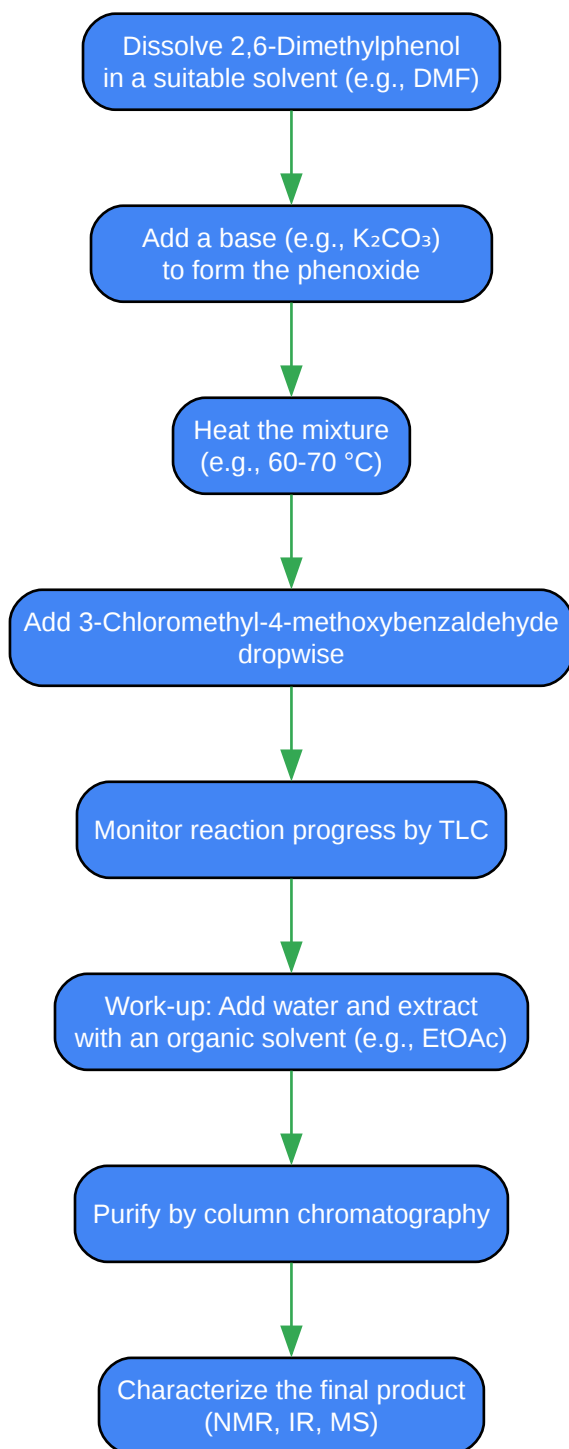
Table 1: Predicted Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₈ O ₃	Calculated
Molecular Weight	270.32 g/mol	Calculated
Appearance	Likely a white to off-white solid	Analogy to similar compounds
Melting Point	Estimated 60-70 °C	Based on analogues like 3-Benzyloxy-4-methoxybenzaldehyde (61-64 °C)[1]
Boiling Point	> 300 °C (decomposes)	Estimated
Solubility	Soluble in common organic solvents (e.g., DCM, EtOAc, THF); Insoluble in water	General knowledge of ether and aldehyde compounds

Proposed Synthesis

The most direct and feasible synthetic route to **3-[(2,6-Dimethylphenoxy)methyl]-4-methoxybenzaldehyde** is a two-step process starting from 4-methoxybenzaldehyde (p-anisaldehyde). The proposed synthetic pathway is outlined below.

Diagram 1: Proposed Synthesis of **3-[(2,6-Dimethylphenoxy)methyl]-4-methoxybenzaldehyde**



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References

- 1. 3-苯氧基-4-甲氧基苯甲醛 98% | Sigma-Aldrich [sigmaaldrich.com]
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